

Technical Support Center: Interference of Penicillins with Diagnostic Reagents

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Compound of Interest

Compound Name: *Diphenicillin sodium*

Cat. No.: *B15494851*

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Disclaimer: Information regarding the interference of "**Diphenicillin sodium**" with diagnostic reagents is not publicly available. This technical support guide focuses on Piperacillin, a widely used penicillin-class antibiotic with well-documented interferences, to provide a relevant and practical resource for laboratory professionals.

Frequently Asked Questions (FAQs)

Q1: What is Piperacillin and why would it interfere with laboratory tests?

Piperacillin is a broad-spectrum β -lactam antibiotic used to treat a wide variety of bacterial infections. It is often combined with tazobactam, a β -lactamase inhibitor, which enhances its effectiveness. Interference with diagnostic assays can occur because the chemical structure of Piperacillin or its metabolites can react with the reagents used in certain laboratory tests, leading to inaccurate results. This is not a result of an in-vivo physiological change, but rather an in-vitro analytical artifact.

Q2: Which laboratory tests are most commonly affected by Piperacillin interference?

The most well-documented interferences for Piperacillin are with:

- Serum Creatinine: Falsely elevated results when using the Jaffe (alkaline picrate) method.
- Total Protein: Falsely elevated results when using the Biuret method.

Q3: How can I determine if an unexpected laboratory result is due to Piperacillin interference?

If a patient is receiving Piperacillin and you observe unexpectedly high creatinine or total protein levels that do not correlate with the patient's clinical condition, interference should be suspected. Key indicators include:

- A significant rise in creatinine without a corresponding rise in blood urea nitrogen (BUN).
- Normal results when the sample is tested using an alternative method not prone to this interference (e.g., an enzymatic method for creatinine).
- The timing of the abnormal result coincides with the administration of Piperacillin.

Q4: What is the mechanism of Piperacillin interference with the Jaffe creatinine assay?

The Jaffe method for creatinine measurement involves the reaction of creatinine with picric acid in an alkaline solution to form a red-orange colored complex. Piperacillin, or one of its metabolites, can also react with the alkaline picrate solution, forming a similar colored compound. This non-creatinine chromogen absorbs light at a similar wavelength to the creatinine-picrate complex, leading to a falsely high reading.

Q5: Are there alternative testing methods that are not affected by Piperacillin?

Yes. For creatinine, enzymatic methods are not susceptible to interference from Piperacillin and are the recommended alternative for patients receiving this antibiotic. For total protein, methods other than the Biuret method, such as dye-binding methods, may be considered, though the most common mitigation strategy is awareness and communication with the clinical team.

Troubleshooting Guides

Issue: Unexpectedly High Serum Creatinine in a Patient on Piperacillin

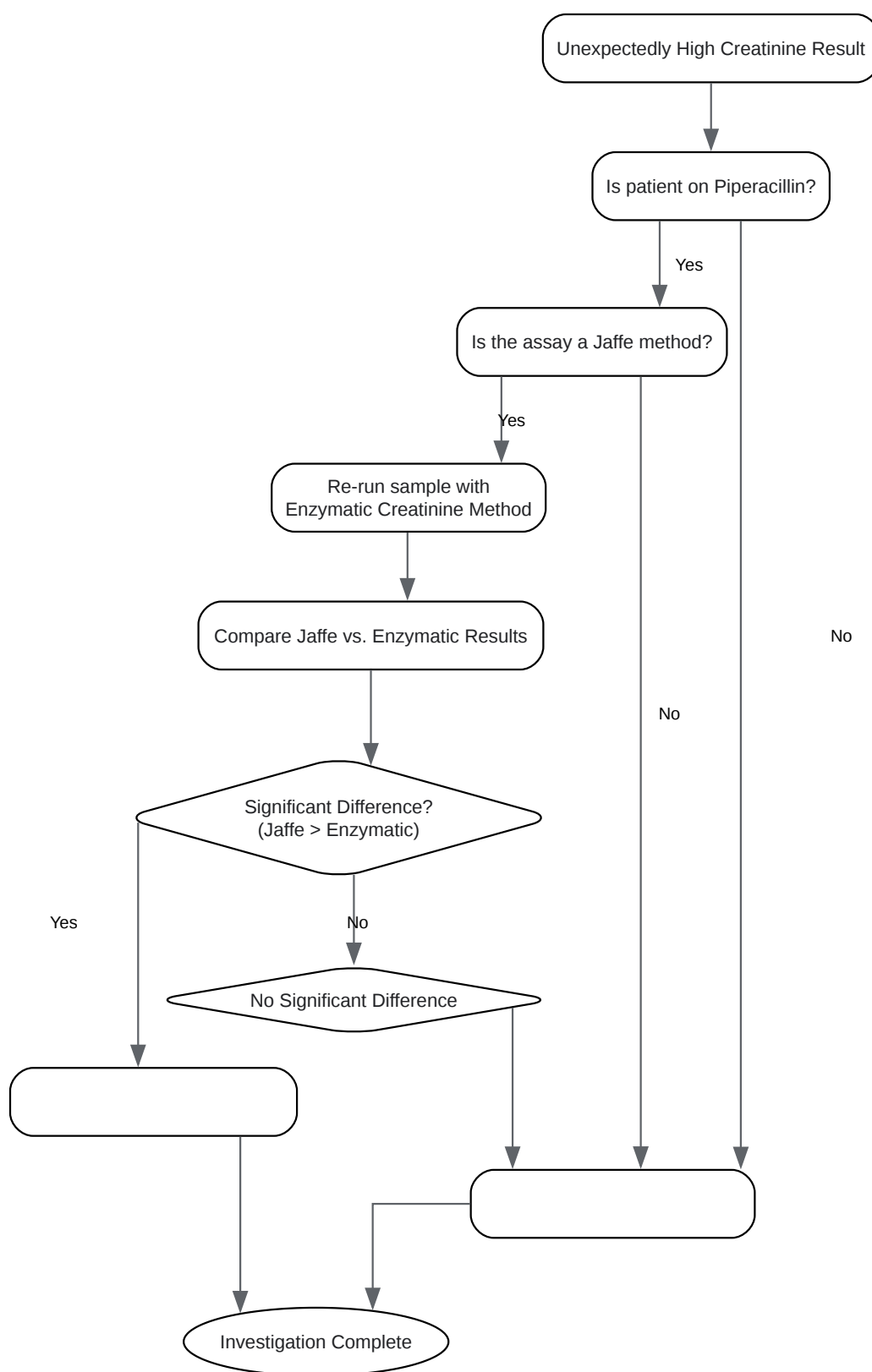
Symptoms:

- Serum creatinine value is significantly elevated compared to baseline.
- The patient's clinical picture does not suggest acute kidney injury.
- Blood Urea Nitrogen (BUN) levels are stable or not proportionally elevated.

Troubleshooting Steps:

- **Verify Patient Medication:** Confirm that the patient is actively receiving Piperacillin (often as Piperacillin/Tazobactam). Note the timing of the last dose relative to the blood draw.
- **Check Creatinine Method:** Identify the methodology used by your laboratory for serum creatinine measurement. If it is a Jaffe-based method, the result is suspect.
- **Re-run on Alternative Method:** If available, re-assay the sample using an enzymatic creatinine method. A significant difference between the Jaffe and enzymatic results strongly suggests interference.
- **Communicate with Clinical Staff:** Inform the ordering physician of the potential for Piperacillin interference and provide the results from the alternative method if performed. Recommend monitoring renal function with the enzymatic method for the duration of Piperacillin therapy.

Logical Workflow for Investigating Suspected Interference



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Caption: Troubleshooting workflow for suspected Piperacillin interference.

Data on Piperacillin Interference

The degree of interference is dependent on the concentration of Piperacillin in the sample. The following table summarizes the potential effect of Piperacillin on serum creatinine and total protein measurements.

Parameter	Assay Method	Interferent	Concentration of Interferent	Observed Effect
Creatinine	Jaffe	Piperacillin/Tazo bactam	1 g/L	Falsely increased creatinine by ~0.2 mg/dL
5 g/L	Falsely increased creatinine by ~1.0 mg/dL			
10 g/L	Falsely increased creatinine by ~2.0 mg/dL			
Creatinine	Enzymatic	Piperacillin/Tazo bactam	Up to 10 g/L	No significant interference observed
Total Protein	Biuret	Piperacillin/Tazo bactam	10 g/L	Falsely increased total protein by ~2.5 g/dL

Note: The concentrations listed are higher than typical therapeutic plasma levels but may be encountered in situations of intravenous line contamination, where a blood sample is drawn from a line used to infuse the antibiotic.

Experimental Protocols

Protocol 1: Detecting Interference with the Jaffe Creatinine Assay

Objective: To confirm if Piperacillin is causing a positive interference in a patient's creatinine measurement.

Materials:

- Patient serum sample.
- Pooled normal human serum.
- Piperacillin/Tazobactam for injection.
- Deionized water.
- Automated chemistry analyzer with both Jaffe and enzymatic creatinine assays.

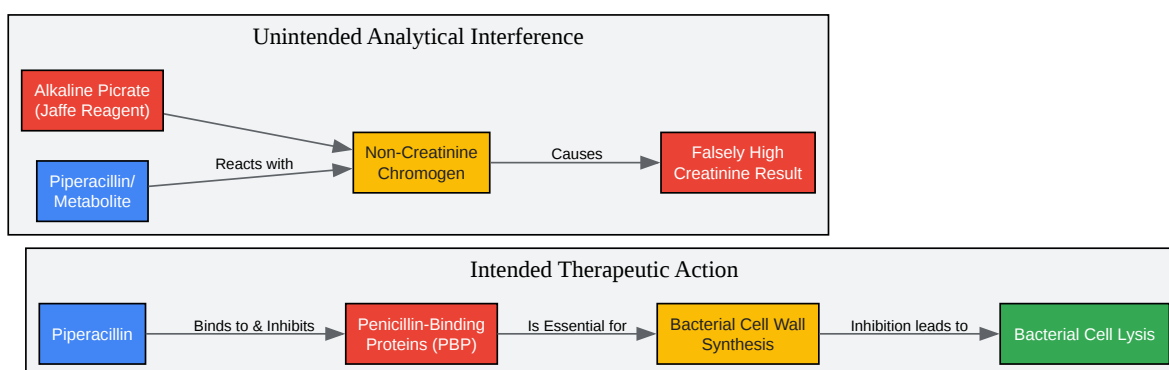
Methodology:

- Prepare Piperacillin Stock Solution: Reconstitute a vial of Piperacillin/Tazobactam with deionized water to create a stock solution with a known concentration (e.g., 100 g/L of Piperacillin).
- Spike Serum Samples:
 - Create a series of spiked samples by adding known volumes of the Piperacillin stock solution to aliquots of pooled normal human serum to achieve final Piperacillin concentrations of 1 g/L, 5 g/L, and 10 g/L.
 - Prepare a control sample by adding an equivalent volume of deionized water to an aliquot of the same pooled serum.
- Analyze Samples:
 - Measure the creatinine concentration in the patient's serum, the control pooled serum, and all spiked serum samples using both the Jaffe method and the enzymatic method.

- Data Analysis:
 - Compare the creatinine results from the Jaffe and enzymatic methods for the patient sample.
 - For the spiked samples, calculate the difference in creatinine concentration between the spiked samples and the control sample for both methods.
 - A dose-dependent increase in creatinine with the Jaffe method that is absent with the enzymatic method confirms the interference.

Signaling Pathway of Piperacillin Action and Assay Interference

The diagram below illustrates the intended action of Piperacillin on bacteria and the unintended pathway of interference in a diagnostic assay.



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